



Synthesis of Aniline Black Pigment: An Application Note and Laboratory Protocol

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Compound of Interest		
Compound Name:	Aniline Black	
Cat. No.:	B576688	Get Quote

Introduction

Aniline Black (C.I. Pigment Black 1) is a synthetic organic pigment with a long and significant history in the chemical industry, first discovered in the mid-19th century.[1] It is produced through the oxidation of aniline.[2][3] This pigment is renowned for its deep, neutral black color, excellent lightfastness, and stability.[2][4] Aniline Black finds extensive applications in the dyeing of textiles, leather, and in the formulation of inks and coatings.[5] Chemically, it is a form of polyaniline, a conductive polymer, and its properties can be tuned by controlling the polymerization conditions.[2] This document provides detailed laboratory protocols for the synthesis of Aniline Black, a summary of quantitative data from various synthetic routes, and a visual representation of the experimental workflow.

Experimental Protocols

The synthesis of **Aniline Black** is achieved through the oxidative polymerization of aniline in an acidic medium. Various oxidizing agents and catalysts can be employed, leading to variations in yield and product characteristics. Below are two representative protocols.

Protocol 1: Oxidation with Potassium Dichromate

This protocol is a classic method for the laboratory synthesis of **Aniline Black**.

Materials:

Aniline (C₆H₅NH₂)



- Potassium dichromate (K₂Cr₂O₇)
- Concentrated sulfuric acid (H₂SO₄)
- Concentrated hydrochloric acid (HCI)
- Distilled water

Procedure:

- Preparation of Oxidizing Solution: In a 250 mL beaker, dissolve 1.0 g of potassium dichromate in 100 mL of distilled water. Carefully add 1.0 cm³ of concentrated sulfuric acid to this solution.[5]
- Preparation of Aniline Solution: In a separate beaker, mix 0.5 cm³ of aniline with an equal volume of concentrated hydrochloric acid.[5]
- Reaction: Place a cotton cloth or another substrate into the dichromate solution.
 Subsequently, add the aniline hydrochloride solution to the beaker containing the dichromate solution and substrate.
- Heating: Heat the reaction mixture gently over a flame for approximately five minutes to accelerate the reaction.[5]
- Isolation and Washing: Allow the mixture to cool. A black precipitate of Aniline Black will
 form. Filter the precipitate and wash it thoroughly with distilled water to remove any
 unreacted reagents and byproducts.
- Drying: Dry the resulting pigment in an oven at a controlled temperature.

Protocol 2: Oxidation with Hydrogen Peroxide and a Catalyst

This method avoids the use of chromium salts, offering a more environmentally benign synthesis.

Materials:



- Aniline (C₆H₅NH₂)
- 30% Hydrogen peroxide (H₂O₂)
- Ferrous sulfate (FeSO₄) or Hydroxyl copper phosphate as a catalyst
- 30% Hydrochloric acid (HCl)
- · Distilled water

Procedure:

- Preparation of Aniline Hydrochloride Solution: In a 500 mL three-necked flask, add 200 mL of water and 12 g of 30% hydrochloric acid. While stirring, add 9.9 g of aniline until it completely dissolves.[6]
- Addition of Catalyst: Add 0.5 g of ferrous sulfate (or a specified amount of another catalyst like hydroxyl copper phosphate) to the solution.[6]
- Oxidation: Heat the mixture to 50°C. Slowly add 35 g of 30% hydrogen peroxide over a period of about 20 minutes.[6]
- Reaction Completion: Maintain the temperature at 55°C and continue stirring for 1 hour.
- Isolation and Washing: After the reaction is complete, filter the solution to collect the black precipitate. Wash the filter cake with a copious amount of water until the filtrate is colorless.
 [6]
- Drying: Dry the pigment in an oven at 140°C for 2 hours.[6]

Data Presentation

The choice of oxidizing agent and catalyst significantly impacts the yield of **Aniline Black**. The following table summarizes quantitative data from different synthetic approaches.

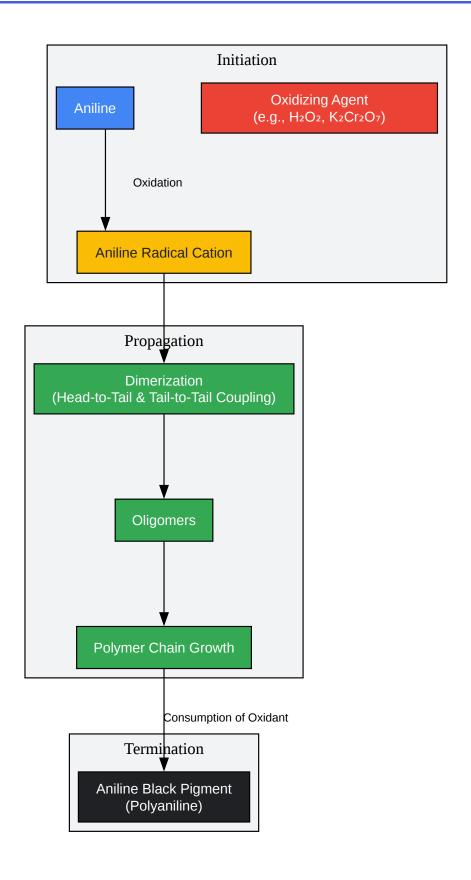


Aniline (g)	Oxidizin g Agent	Catalyst	Catalyst Amount (g)	Temper ature (°C)	Reactio n Time (h)	Yield (%)	Referen ce
9.9	30% H ₂ O ₂ (35 g)	Ferrous Sulfate	0.5	50-55	1	54.5	[6]
9.9	30% H ₂ O ₂ (35 g)	Hydroxyl Cupric Phosphat e	0.1	35	1.5	94	[6]
9.9	30% H ₂ O ₂ (35 g)	Hydroxyl Cupric Phosphat e	0.05	50-55	2	91	[6]
9.9	30% H ₂ O ₂ (40 g)	Hydroxyl Cupric Phosphat e	0.28	45-50	1	96	[7]

Mandatory Visualization

The synthesis of **Aniline Black** proceeds via a complex oxidative polymerization mechanism. The following diagram illustrates the key stages of this process.





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Caption: Experimental workflow for the synthesis of **Aniline Black**.



The polymerization process is initiated by the oxidation of aniline to form a radical cation. This is followed by a propagation phase involving dimerization and subsequent polymer chain growth. The reaction terminates upon the consumption of the oxidizing agent, resulting in the final **Aniline Black** pigment.

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